

Heptyl Propionate: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: Heptyl propionate

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Abstract

Heptyl propionate ($C_{10}H_{20}O_2$) is an ester recognized for its characteristic fruity aroma, finding applications in the flavor and fragrance industries. Beyond its sensory properties, it serves as a valuable intermediate in organic synthesis. This document provides a detailed examination of the molecular and physical properties of **heptyl propionate**, a comprehensive protocol for its synthesis via Fischer esterification, and an overview of its chemical characteristics. All quantitative data is presented in standardized tables for clarity and comparative analysis.

Core Molecular and Physical Properties

Heptyl propionate, also known as heptyl propanoate, is the ester formed from the condensation of heptan-1-ol and propionic acid.^[1] Its fundamental properties are summarized below.

Table 1: Molecular and Chemical Identifiers

Identifier	Value
Molecular Formula	C ₁₀ H ₂₀ O ₂ [1][2][3][4][5]
Molecular Weight	172.26 g/mol [2][4]
IUPAC Name	heptyl propanoate[1][2]
CAS Number	2216-81-1[2][3][5]
Synonyms	n-Heptyl propionate, Propionic acid, heptyl ester[2][3][5]

Table 2: Physical and Chemical Properties

Property	Value
Appearance	Colorless liquid with a fruity odor[1]
Density	0.874 g/cm ³ [5]
Boiling Point	209.7 °C at 760 mmHg[5]
Melting Point	-50.9 °C[6][7]
Flash Point	79.8 °C[5][6]
Refractive Index	1.422[5][6]
Solubility	Limited solubility in water; soluble in non-polar organic solvents like hexane and benzene.[1]
Vapor Pressure	0.2 mmHg at 25°C[5]

Synthesis of Heptyl Propionate via Fischer Esterification

The most common and direct method for synthesizing **heptyl propionate** is the Fischer esterification of propionic acid with 1-heptanol, using a strong acid catalyst, typically sulfuric acid.[4] This is a reversible reaction, and to drive the equilibrium towards the product (the ester), an excess of one of the reactants is often used, or water is removed as it is formed.

Logical Workflow for Synthesis

Caption: Synthesis workflow for **heptyl propionate**.

Detailed Experimental Protocol

This protocol outlines a standard laboratory procedure for the synthesis of **heptyl propionate**.

Materials:

- Propionic acid
- 1-Heptanol
- Concentrated sulfuric acid (H_2SO_4)
- Saturated sodium bicarbonate solution (NaHCO_3)
- Saturated sodium chloride solution (brine)
- Anhydrous sodium sulfate (Na_2SO_4)
- Boiling chips

Equipment:

- Round-bottom flask
- Reflux condenser
- Heating mantle
- Separatory funnel
- Beakers and Erlenmeyer flasks
- Distillation apparatus

Procedure:

- **Reaction Setup:** In a round-bottom flask, combine 1-heptanol and a molar excess of propionic acid (e.g., 1.5 to 2 equivalents). Add a few boiling chips.
- **Catalyst Addition:** While swirling the flask, slowly and carefully add a catalytic amount of concentrated sulfuric acid (approximately 1-2% of the total moles of the limiting reactant).
- **Reflux:** Attach the reflux condenser and heat the mixture to a gentle boil using a heating mantle. Allow the reaction to reflux for approximately 45-60 minutes. The progress of the reaction can be monitored by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC).
- **Cooling and Quenching:** After the reflux period, allow the reaction mixture to cool to room temperature. Carefully transfer the mixture to a separatory funnel.
- **Neutralization:** Slowly add a saturated solution of sodium bicarbonate to the separatory funnel to neutralize the excess propionic acid and the sulfuric acid catalyst. Caution: This will produce CO₂ gas, so vent the funnel frequently. Continue adding the bicarbonate solution until gas evolution ceases.
- **Washing:** Drain the lower aqueous layer. Wash the remaining organic layer with a saturated brine solution to remove any remaining water-soluble impurities.
- **Drying:** Transfer the organic layer to a clean, dry Erlenmeyer flask and add anhydrous sodium sulfate to remove residual water. Swirl the flask and let it stand until the liquid is clear.
- **Purification:** Decant or filter the dried organic layer into a distillation flask. Purify the crude **heptyl propionate** by fractional distillation to obtain the final product.

Applications and Further Research

Heptyl propionate is primarily utilized as a flavor and fragrance agent due to its pleasant fruity scent, reminiscent of pears or apples.^[1] In the field of synthetic organic chemistry, it can serve as a model compound for studying esterification reactions.^[1] While its applications are well-established in the fragrance sector, dedicated research solely on this compound is not extensive, presenting opportunities for further investigation into its synthesis, reactivity, and potential new applications.^[4]

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